

# Navigating the Safe Disposal of SR1664: A Procedural Guide

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## Compound of Interest

Compound Name: SR1664

Cat. No.: B610964

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For researchers and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides essential information and a step-by-step procedure for the safe disposal of **SR1664**, a PPAR $\gamma$  modulator. While specific institutional and local regulations must always be followed, this document outlines a general framework based on the known properties of the compound and standard laboratory safety practices.

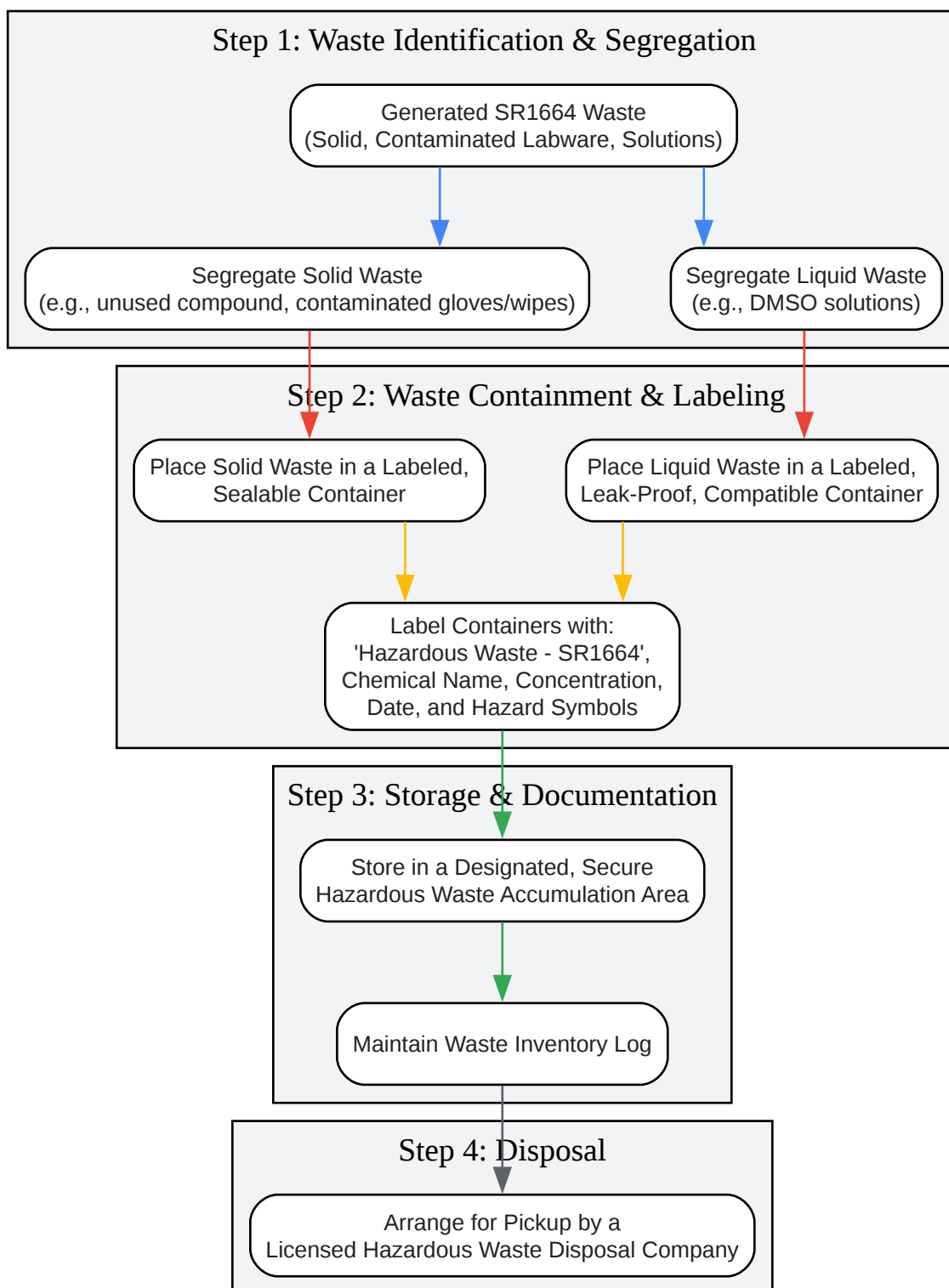
## Chemical and Physical Properties of SR1664

A comprehensive understanding of a compound's properties is the foundation of its safe handling and disposal. Key data for **SR1664** are summarized below.

Property	Value	Citations
Chemical Formula	C <sub>33</sub> H <sub>29</sub> N <sub>3</sub> O <sub>5</sub>	[1]
Molecular Weight	547.60 g/mol	[1]
Appearance	Red solid	
Solubility	DMSO: 50 mg/mL	
Storage Temperature	-20°C	[2]
Purity	≥92% (HPLC)	[3]

## SR1664 Disposal Workflow

The following diagram outlines the logical steps for the proper disposal of **SR1664** waste, from initial generation to final removal by a licensed service.



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Caption: Logical workflow for the proper disposal of **SR1664** waste.

## Experimental Protocol: Step-by-Step Disposal Procedure

The following protocol details the necessary steps for the safe disposal of **SR1664**. This procedure is based on general best practices for laboratory chemical waste management and should be adapted to comply with institutional and local regulations.

### 1. Personal Protective Equipment (PPE):

- Always wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves, when handling **SR1664** waste.

### 2. Waste Segregation:

- Solid Waste:
  - Collect unused or expired solid **SR1664**, as well as contaminated items such as gloves, weigh boats, and absorbent paper, in a designated, sealable, and clearly labeled hazardous waste container.[\[4\]](#)
  - Do not mix with other incompatible waste streams.
- Liquid Waste:
  - Collect solutions containing **SR1664** (e.g., in DMSO) in a separate, leak-proof, and chemically compatible container.[\[4\]](#)[\[5\]](#)
  - Ensure the container is properly labeled as hazardous waste.
  - Do not mix with other solvent waste unless confirmed to be compatible.

### 3. Waste Container Labeling:

- All waste containers must be clearly labeled with the words "Hazardous Waste," the full chemical name "**SR1664**," the concentration (if in solution), the date of accumulation, and any relevant hazard symbols.[\[4\]](#)[\[5\]](#)[\[6\]](#)

#### 4. Storage of Waste:

- Store sealed waste containers in a designated and secure hazardous waste accumulation area within the laboratory.
- This area should be away from general lab traffic and drains.
- Follow your institution's guidelines for the maximum allowable time for waste accumulation.

#### 5. Final Disposal:

- The ultimate disposal of **SR1664** waste must be handled by a licensed hazardous waste disposal company.[\[5\]](#)
- Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of the waste.
- Do not attempt to dispose of **SR1664** down the drain or in the regular trash.[\[7\]](#)[\[8\]](#)

#### Important Considerations:

- Consult the Safety Data Sheet (SDS): Before handling **SR1664**, always review the manufacturer's SDS for the most specific and up-to-date safety and disposal information.[\[5\]](#)  
[\[9\]](#)
- Institutional Policies: Your institution's EHS office is the primary resource for specific waste disposal procedures and regulations. Always adhere to their guidelines.[\[10\]](#)[\[11\]](#)
- Regulatory Compliance: Chemical waste disposal is regulated by local, state, and federal laws. Ensure all procedures are in full compliance with these regulations.[\[5\]](#)

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- To cite this document: BenchChem. [Navigating the Safe Disposal of SR1664: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b610964#sr1664-proper-disposal-procedures\]](https://www.benchchem.com/product/b610964#sr1664-proper-disposal-procedures)

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